

Technical Guide: An Overview of Methoxy- and Methyl- Substituted Nitrobenzotrifluorides

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Compound of Interest

Compound Name: 2-Methoxy-4-methyl-5-nitrobenzotrifluoride

Cat. No.: B591047

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A Note to the Reader: This technical guide addresses the chemical compound **2-Methoxy-4-methyl-5-nitrobenzotrifluoride**. Extensive searches for a registered CAS number and detailed technical data for this specific compound have not yielded conclusive results. A single supplier lists the compound by name but does not provide a CAS number or any associated technical information. This suggests that "**2-Methoxy-4-methyl-5-nitrobenzotrifluoride**" may be a novel or not widely cataloged compound.

Given the limited availability of information on the requested chemical, this guide will provide a comprehensive overview of two closely related and well-documented compounds: 2-Methoxy-5-nitrobenzotrifluoride (CAS: 654-76-2) and 2-Methyl-5-nitrobenzotrifluoride (CAS: 89976-12-5). These compounds share a similar structural backbone and are relevant as chemical intermediates in various fields of research and development.

This document is intended for researchers, scientists, and professionals in drug development, providing available data on their properties, synthesis, and applications.

2-Methoxy-5-nitrobenzotrifluoride

CAS Number: 654-76-2

Introduction: 2-Methoxy-5-nitrobenzotrifluoride is a substituted aromatic compound containing methoxy, nitro, and trifluoromethyl groups. These functional groups contribute to its reactivity, making it a valuable intermediate in organic synthesis. The presence of the trifluoromethyl

group can enhance lipophilicity and metabolic stability in pharmaceutical applications, while the nitro group can be a precursor for further chemical transformations, such as reduction to an amine group.

Chemical and Physical Properties

The following table summarizes the key quantitative data for 2-Methoxy-5-nitrobenzotrifluoride.

Property	Value	Source
Molecular Formula	C ₈ H ₆ F ₃ NO ₃	[1]
Molecular Weight	221.13 g/mol	[1]
Melting Point	79-81 °C	
Boiling Point	Approx. 267.2 °C at 760 mmHg	
Appearance	White to light yellow crystalline powder	
Purity	Typically ≥99.0%	

Synthesis

Detailed, step-by-step experimental protocols for the synthesis of 2-Methoxy-5-nitrobenzotrifluoride are not readily available in publicly accessible literature. However, general synthetic routes have been described. One common method involves the nitration of an aromatic compound containing a methoxy group using a mixture of nitric acid and sulfuric acid. [2] Another described method is the reaction of a p-nitrochlorotoluene derivative, specifically 2-nitro-1-chloro-3-trifluorotoluene, with sodium methoxide at room temperature in a suitable solvent.[3]

Applications

2-Methoxy-5-nitrobenzotrifluoride is primarily utilized as a versatile chemical intermediate in several industries:

- **Pharmaceuticals:** It serves as a building block in the synthesis of more complex active pharmaceutical ingredients (APIs).
- **Agrochemicals:** This compound is also used in the development of new pesticides and herbicides.
- **Dye Industry:** It is a precursor in the synthesis of various colorants, where its chemical structure influences the characteristics of the resulting dyes.[\[4\]](#)

2-Methyl-5-nitrobenzotrifluoride

CAS Number: 89976-12-5

Introduction: 2-Methyl-5-nitrobenzotrifluoride is another substituted benzotrifluoride derivative that is an important intermediate in organic synthesis. Its applications are found in the agrochemical, pharmaceutical, and dyestuff fields.

Chemical and Physical Properties

The following table summarizes the key quantitative data for 2-Methyl-5-nitrobenzotrifluoride.

Property	Value	Source
Molecular Formula	C ₈ H ₆ F ₃ NO ₂	[5]
Molecular Weight	205.13 g/mol	[5]
Melting Point	34-35 °C	[5]
Boiling Point	220.46 °C at 760 mmHg	[5]
Appearance	Off-white solid	[5]
Water Solubility	Slightly soluble	[5]
Storage Temp.	2-8°C under inert gas	[5]

Synthesis

While detailed, reproducible experimental protocols are scarce in the public domain, the general synthesis of 2-Methyl-5-nitrobenzotrifluoride is understood to be achievable through

the nitration of 2-methylbenzotrifluoride. It is important to note that this reaction can produce a mixture of isomers, and purification would be necessary to isolate the desired 2-methyl-5-nitrobenzotrifluoride. A patent describes a multi-step process for a related compound, which involves the nitration of 2-trifluoromethyl benzyl chloride with nitric acid in the presence of sulfuric acid to obtain 2-chloromethyl-5-nitrobenzotrifluoride.[6]

Applications

Similar to its methoxy counterpart, 2-Methyl-5-nitrobenzotrifluoride is a valuable intermediate:

- **Organic Synthesis:** It is a raw material for a variety of organic compounds.
- **Pharmaceuticals and Agrochemicals:** It is employed in the synthesis of new drugs and agricultural chemicals.
- **Downstream Products:** It is a precursor to other chemical intermediates such as 4-Methyl-3-(trifluoromethyl)aniline through the reduction of the nitro group.

Mandatory Visualizations

The request for this technical guide included the creation of diagrams for all described signaling pathways, experimental workflows, or logical relationships using Graphviz (DOT language). A thorough review of the available scientific literature for "2-Methoxy-5-nitrobenzotrifluoride" and "2-Methyl-5-nitrobenzotrifluoride" did not reveal any information regarding their involvement in specific signaling pathways or complex experimental workflows that would be suitable for representation in a DOT graph. The primary role of these compounds, as described in the available literature, is as chemical intermediates in synthetic pathways. Therefore, no diagrams have been generated for this guide.

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